

# Analytical methods for 8-Nitroquinazolin-4-ol characterization

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## Compound of Interest

Compound Name: 8-Nitroquinazolin-4-ol

Cat. No.: B3029121

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An Application Note and Protocol for the Comprehensive Characterization of **8-Nitroquinazolin-4-ol**

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This document provides a comprehensive guide to the analytical methods required for the thorough characterization of **8-Nitroquinazolin-4-ol**, a key heterocyclic compound often utilized as a precursor in medicinal chemistry and drug development.[1][2] We present a multi-technique approach, detailing not just the protocols but the scientific rationale behind the selection of each method. The guide covers chromatographic techniques for purity and identity confirmation (HPLC-UV, LC-MS), spectroscopic methods for structural elucidation (NMR, FTIR, UV-Vis), and thermal analysis for physical property assessment (DSC, TGA). By integrating the data from these orthogonal techniques, researchers can establish a complete and reliable analytical profile for **8-Nitroquinazolin-4-ol**, ensuring its quality and suitability for downstream applications.

## Introduction: The Significance of 8-Nitroquinazolin-4-ol

**8-Nitroquinazolin-4-ol**, which exists in tautomeric equilibrium with 8-nitro-4(3H)-quinazolinone, belongs to the quinazolinone class of fused heterocycles. This structural motif is a privileged

scaffold in medicinal chemistry, forming the core of numerous compounds with a wide array of biological activities.[2][3] The presence of a nitro group at the 8-position enhances the molecule's reactivity and serves as a crucial handle for further synthetic modifications, making it a valuable building block in the synthesis of targeted therapeutic agents.[1]

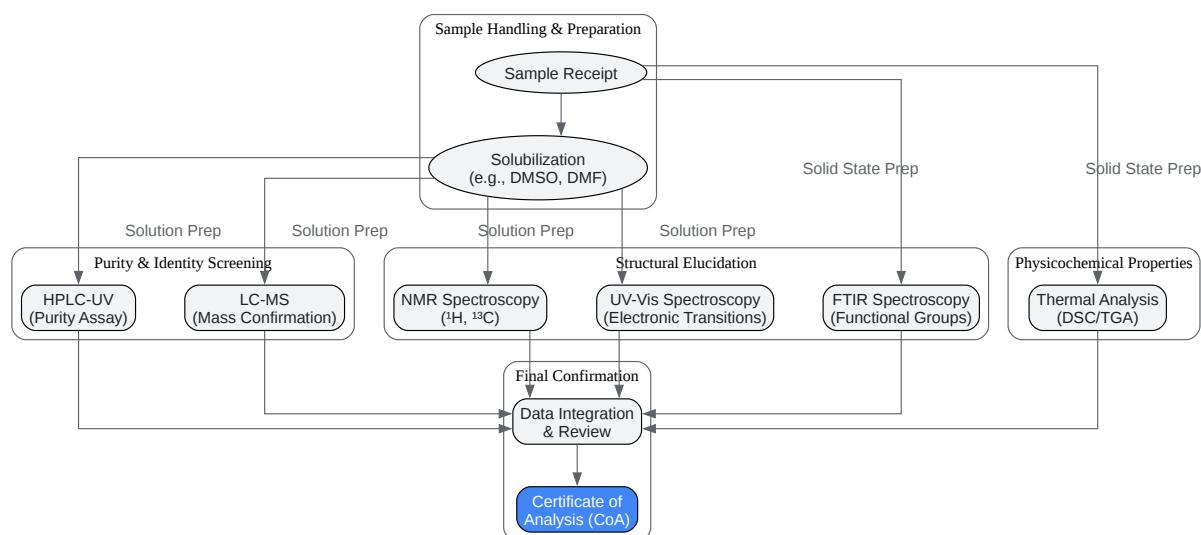
Given its role as a key starting material, rigorous analytical characterization is paramount to ensure the identity, purity, and stability of **8-Nitroquinazolin-4-ol**. Impurities or structural misidentification can have profound impacts on the yield, purity, and biological activity of subsequent products. This guide provides the necessary protocols to build a robust Certificate of Analysis (CoA) for this compound.

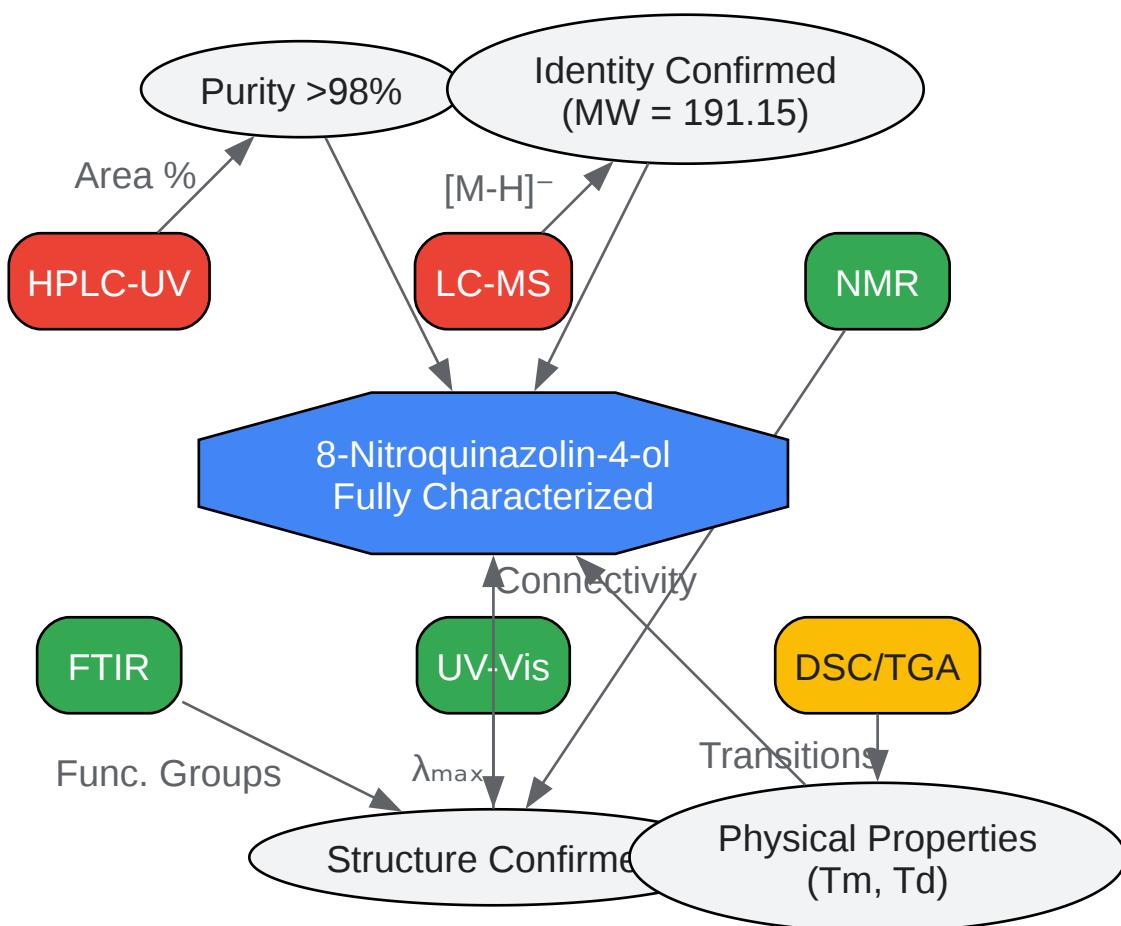
Table 1: Physicochemical Properties of **8-Nitroquinazolin-4-ol**

Property	Value	Source
CAS Number	53638-54-3	[4][5]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> N <sub>3</sub> O <sub>3</sub>	[1]
Molecular Weight	191.15 g/mol	[1]
Appearance	Tan to brown solid	[1]
Boiling Point	393°C at 760 mmHg (Predicted)	[4]
Density	1.64 g/cm <sup>3</sup> (Predicted)	[4]

## The Analytical Workflow: A Holistic Approach

A comprehensive characterization of a chemical entity like **8-Nitroquinazolin-4-ol** is not a linear process but an integrated workflow. Data from each analytical technique provides a piece of the puzzle. The following workflow illustrates a logical progression from initial assessment to final confirmation.



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